

physical properties of 2-carboxycyclohexanone

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Compound of Interest

Compound Name: 2-Oxocyclohexanecarboxylic acid

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An In-depth Technical Guide on the Physical Properties of 2-Carboxycyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Carboxycyclohexanone, also known as **2-oxocyclohexanecarboxylic acid**, is an organic compound with the molecular formula $C_7H_{10}O_3$.^[1] It is classified as an oxo monocarboxylic acid and is structurally related to cyclohexanecarboxylic acid.^[1] This molecule features a cyclohexane ring functionalized with both a ketone and a carboxylic acid group, making it a versatile building block in organic synthesis. Understanding its physical properties is crucial for its application in research and development, particularly in areas like medicinal chemistry and materials science where such bifunctional scaffolds are of interest.

This technical guide provides a summary of the available physical property data for 2-carboxycyclohexanone, detailed experimental protocols for their determination, and a logical workflow for the physical characterization of such compounds.

Quantitative Data Summary

Direct experimental data for some physical properties of 2-carboxycyclohexanone are not readily available in public literature. The following table summarizes computed, predicted, and available experimental data. For context, data for closely related compounds are also provided.

Property	Value (2-Carboxycyclohexanone)	Reference / Notes
Molecular Formula	C ₇ H ₁₀ O ₃	[1]
Molecular Weight	142.15 g/mol	[1]
Physical Form	Solid	
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Density	Not available	[2]
XLogP3-AA	1.3	Computed by XLogP3 3.0[1][3]
pKa	Not available	Experimental value not found.

Contextual Data for Related Compounds:

Property	Cyclohexanecarboxylic Acid	Methyl 2-oxocyclohexanecarboxylate	Ethyl 2-oxocyclohexanecarboxylate
Molecular Formula	C ₇ H ₁₂ O ₂	C ₈ H ₁₂ O ₃	C ₉ H ₁₄ O ₃
Molecular Weight	128.17 g/mol	156.18 g/mol [4]	170.21 g/mol [5]
Melting Point	29-31 °C	Not available	Not available
Boiling Point	232-233 °C	Not available	Not available
Solubility in Water	4.6 mg/mL at 25 °C[6]	Not available	Not available

Experimental Protocols

The following sections detail standard laboratory procedures for determining the key physical properties of a solid organic compound like 2-carboxycyclohexanone.

Melting Point Determination

The melting point is a critical indicator of purity.[7] Pure crystalline compounds typically exhibit a sharp melting range of 1-2°C.[7][8]

Methodology: Capillary Method using a Mel-Temp Apparatus[7][8]

- Sample Preparation:
 - Ensure the 2-carboxycyclohexanone sample is completely dry and finely powdered.[9]
 - Obtain a glass capillary tube, sealed at one end.
 - Press the open end of the capillary tube into the powdered sample until a small amount of solid enters the tube.[9]
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.[8][9]
- Measurement:
 - Insert the packed capillary tube into the heating block of the melting point apparatus.[9]
 - For an unknown compound, perform a rapid initial heating to determine an approximate melting range.[7][8]
 - Allow the apparatus to cool. Prepare a new sample.
 - For the accurate measurement, set the apparatus to heat at a slow, controlled rate (e.g., 1-2°C per minute) starting from a temperature about 15-20°C below the approximate melting point.[7][9]
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (T_1).
 - Record the temperature at which the entire sample has completely melted (T_2).
 - The melting point is reported as the range $T_1 - T_2$.

Boiling Point Determination

While 2-carboxycyclohexanone is a solid at room temperature, its boiling point could be determined under vacuum to prevent decomposition. For its liquid esters, standard methods are applicable.

Methodology: Thiele Tube Method[10][11]

- Apparatus Setup:
 - Fill a small test tube (Durham tube) with 0.5-1 mL of the liquid sample.
 - Place a capillary tube (sealed at one end) into the test tube with the open end submerged in the liquid.[11]
 - Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[10][11]
 - Clamp the thermometer and assemble it into a Thiele tube containing mineral oil, so the heat-transfer fluid is 1 cm above the side arm.[11]
- Measurement:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner or microburner.[10][11]
 - As the temperature rises, air trapped in the capillary tube will slowly bubble out.
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[10][11]
 - Remove the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[10]

Density Determination

Density is the ratio of mass to volume and is a characteristic physical property.[12]

Methodology: Volume Displacement Method[13][14]

- Mass Measurement:
 - Accurately weigh a sample of solid 2-carboxycyclohexanone using an analytical balance and record the mass (m).[13]
- Volume Measurement:
 - Partially fill a graduated cylinder with a liquid in which the compound is insoluble (e.g., a non-polar solvent like hexane) and record the initial volume (V_1).
 - Carefully slide the weighed solid into the graduated cylinder, ensuring it is fully submerged and no liquid splashes out.
 - Gently tap the cylinder to dislodge any trapped air bubbles.
 - Record the new volume (V_2).
 - The volume of the solid is the difference: $V = V_2 - V_1$. [15]
- Calculation:
 - Calculate the density (ρ) using the formula: $\rho = m / V$. [12]

Solubility Determination

Solubility is typically determined qualitatively in various solvents and can be quantified if necessary.

Methodology: Qualitative Solubility Test[16]

- Preparation:
 - Place a small, consistent amount (e.g., 20-30 mg) of 2-carboxycyclohexanone into separate, labeled test tubes.
 - Prepare a set of representative solvents (e.g., water, ethanol, hexane, diethyl ether, 5% aq. HCl, 5% aq. NaHCO_3 , 5% aq. NaOH).

- Procedure:
 - To each test tube, add approximately 1 mL of a solvent.
 - Gently shake or vortex the test tube to mix the contents.[\[16\]](#)
 - Observe whether the solid dissolves completely.
 - Record the compound as "soluble," "partially soluble," or "insoluble" for each solvent.
 - The solubility in acidic and basic solutions gives an indication of the compound's acidic/basic nature. Given the carboxylic acid group, solubility is expected in NaHCO_3 and NaOH .

pKa Determination

The pKa is a measure of the acidity of the carboxylic acid group. Potentiometric titration is a common and accurate method for its determination.[\[17\]](#)

Methodology: Potentiometric Titration[\[18\]](#)

- Solution Preparation:
 - Accurately weigh a sample of 2-carboxycyclohexanone and dissolve it in a suitable solvent (e.g., a water/ethanol mixture if solubility in pure water is low) to create a solution of known concentration (e.g., 0.1 M).
 - Prepare a standardized solution of a strong base, typically 0.1 M sodium hydroxide (NaOH).[\[18\]](#)
- Titration:
 - Calibrate a pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).[\[18\]](#)
 - Place a known volume of the acidic solution into a beaker with a magnetic stir bar.
 - Immerse the pH electrode in the solution.
 - Add the NaOH titrant from a buret in small, precise increments (e.g., 0.1-0.5 mL).

- After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.[\[18\]](#)
- Continue the titration well past the equivalence point (the point of rapid pH change).
- Data Analysis:
 - Plot the recorded pH values against the volume of NaOH added to generate a titration curve.
 - Identify the equivalence point volume (V_{eq}).
 - The half-equivalence point occurs at $V_{eq} / 2$.
 - At the half-equivalence point, the pH of the solution is equal to the pKa of the acid ($pH = pKa$).[\[19\]](#)

Expected Spectral Properties

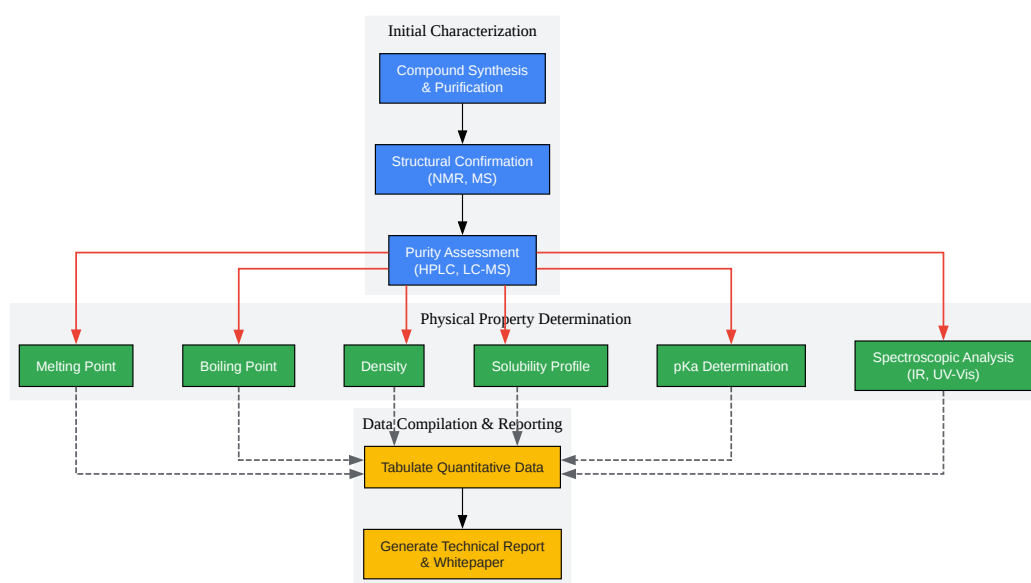
While specific spectra for 2-carboxycyclohexanone are not widely published, its key infrared (IR) absorptions can be predicted based on its functional groups.

Infrared (IR) Spectroscopy:

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band is expected in the region of $3300\text{--}2500\text{ cm}^{-1}$.[\[20\]](#)[\[21\]](#)[\[22\]](#) This broadness is due to hydrogen bonding between the carboxylic acid groups.
- C-H Stretch (Aliphatic): Sharp peaks will appear just below 3000 cm^{-1} .
- C=O Stretch (Ketone & Carboxylic Acid): The two carbonyl groups will result in strong, sharp absorptions in the $1760\text{--}1690\text{ cm}^{-1}$ region.[\[21\]](#)[\[22\]](#) The ketone carbonyl typically appears around 1715 cm^{-1} , while the carboxylic acid carbonyl appears around 1710 cm^{-1} (for the hydrogen-bonded dimer) or 1760 cm^{-1} (monomer).[\[21\]](#) These may overlap to form a single, possibly broadened, intense peak.
- C-O Stretch (Carboxylic Acid): A medium intensity band is expected between $1320\text{--}1210\text{ cm}^{-1}$.[\[20\]](#)

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a novel or uncharacterized chemical compound like 2-carboxycyclohexanone.



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Caption: Workflow for the physical characterization of a chemical compound.

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